Functionalization of the amino group on "1-Pentanol, 5-(p-aminophenoxy)-"

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Compound of Interest

Compound Name:	*1-Pentanol, 5-(p-aminophenoxy)-*
CAS No.:	*100055-08-1*
Cat. No.:	*B1663981*

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Application Note: Chemoselective Functionalization of 5-(4-Aminophenoxy)-1-pentanol

Abstract

This guide details the chemoselective functionalization of the amino group in 5-(4-aminophenoxy)-1-pentanol, a critical bifunctional linker used in liquid crystal mesogens, PROTAC synthesis, and antibody-drug conjugates (ADCs). The molecule features two distinct nucleophiles: a primary aromatic amine (aniline) and a primary aliphatic alcohol. This note provides validated protocols to selectively modify the amine while preserving the hydroxyl group, exploiting the kinetic and electronic differences between the two functional groups.

Introduction & Chemical Profile

Molecule: 5-(4-aminophenoxy)-1-pentanol Structure:

CAS: 73093-61-7 (Generic reference for p-aminophenoxy alkanols)

This molecule acts as a flexible spacer. The "soft" aromatic amine and the "hard" aliphatic alcohol exhibit distinct reactivity profiles.

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Feature	Functional Group	pKa (Conjugate Acid)	Reactivity Profile
Target	Primary Aniline ( )	~4.6	Moderate nucleophile; highly reactive toward acyl chlorides, anhydrides, and aldehydes. Prone to oxidation.
Bystander	Primary Alcohol ( )	~16	Weak nucleophile in neutral form; requires deprotonation (to alkoxide) or activation to react efficiently.

Key Challenge: Preventing O-acylation or oxidation of the alcohol during N-functionalization.
Strategy: Exploit the higher nucleophilicity of the neutral amine compared to the neutral alcohol under mild, non-basic (or weakly basic) conditions.

Reaction Landscape & Chemoselectivity

The following diagram illustrates the competitive landscape and the pathway to selective functionalization.

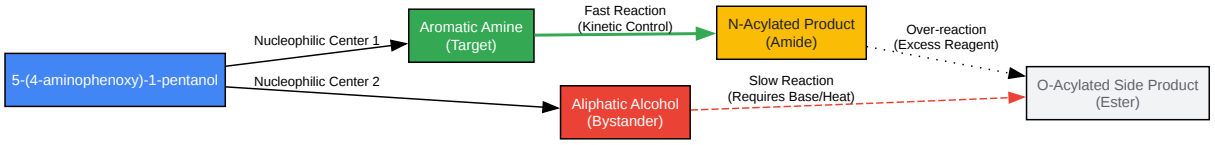

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Figure 1: Chemoselectivity landscape. The amine reacts under kinetic control, while the alcohol requires thermodynamic activation.

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Protocol 1: Chemoselective N-Acylation

Objective: Synthesize the amide derivative without protecting the hydroxyl group. Mechanism: Nucleophilic acyl substitution. Scope: Attachment of drug payloads, biotinylation, or liquid crystal mesogens.

Materials

- Substrate: 5-(4-aminophenoxy)-1-pentanol (1.0 equiv)
- Reagent: Acyl Chloride (1.05 equiv) OR Anhydride
- Base: Pyridine (1.1 equiv) or Triethylamine (TEA)
- Solvent: Dichloromethane (DCM) (Anhydrous)
- Quench: $NaHCO_3$ (sat. aq.)

Step-by-Step Methodology

- Preparation: Dissolve 1.0 mmol of 5-(4-aminophenoxy)-1-pentanol in 10 mL of anhydrous DCM in a round-bottom flask under nitrogen atmosphere.
- Base Addition: Add 1.1 mmol of Pyridine.
  - Note: Pyridine is preferred over TEA for highly selective reactions as it buffers the HCl generated without acting as a strong general base for the alcohol.
- Temperature Control: Cool the solution to 0°C using an ice bath.
  - Critical: Low temperature suppresses the reaction rate of the hydroxyl group (O-acylation).
- Electrophile Addition: Dissolve 1.05 mmol of the Acyl Chloride in 2 mL DCM. Add this solution dropwise over 15 minutes.
  - Why? Keeping the local concentration of the electrophile low prevents "runaway" reactions where the alcohol might compete.

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- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) for 1 hour. Monitor by TLC (usually 50% EtOAc/Hexane).
    - Endpoint: Disappearance of the aniline spot. If O-acylation is observed (higher Rf), reduce temperature or equivalents in future runs.
- Workup:
    - Wash with 10 mL sat. $NaHCO_3$ (removes HCl/Pyridine salts).
    - Wash with 10 mL Brine.
    - Dry organic layer over Na_2SO_4, filter, and concentrate.

Validation:

- ^1H NMR: Look for the downfield shift of aromatic protons ortho to the nitrogen and the appearance of the amide -NH signal (~8-10 ppm). The triplet for

  (~3.6 ppm) should remain unchanged.

Protocol 2: Reductive Amination (N-Alkylation)

Objective: Convert the primary amine to a secondary amine using an aldehyde. Advantage: Extremely mild; completely inert to the hydroxyl group.

Materials

- Substrate: 5-(4-aminophenoxy)-1-pentanol
- Reagent: Aldehyde (1.0 equiv)
- Reductant: Sodium Triacetoxyborohydride ($NaBH(OAc)_3$) (1.5 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or THF
- Additive: Acetic Acid (1-2 drops, catalytic)

Step-by-Step Methodology

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- Imine Formation: Dissolve the substrate (1.0 equiv) and Aldehyde (1.0 equiv) in DCE (0.1 M concentration).
- Activation: Add catalytic Acetic Acid. Stir for 30 minutes at RT.
  - Mechanism:[1][2][3] Promotes the formation of the iminium ion intermediate.
- Reduction: Add $NaBH(OAc)_3$ (1.5 equiv) in one portion.
  - Selectivity: $NaBH(OAc)_3$ reduces the iminium ion but is too weak to reduce the aldehyde or the alcohol (oxidation state).
- Incubation: Stir at RT for 4–12 hours.
- Quench: Add sat. $NaHCO_3$ solution. Extract with DCM.

Protocol 3: Diazotization (Sandmeyer/Coupling)

Objective: Convert the amino group into a diazonium salt for azo-dye synthesis or substitution (e.g., to a halide).

Workflow Diagram

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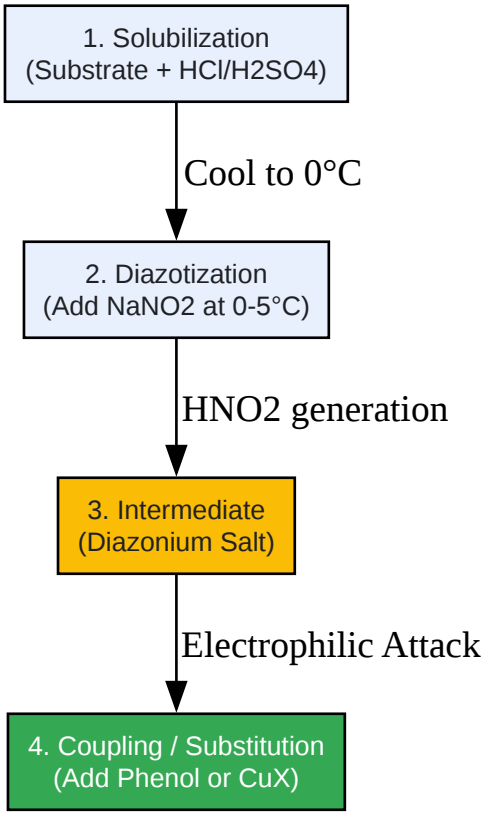

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Figure 2: Diazotization workflow. Temperature control is critical to prevent decomposition.

- Acidification: Dissolve substrate in 2M HCl at 0°C. The amine forms the hydrochloride salt; the alcohol is protonated but stable.
- Nitrosation: Add $NaNO_2$ (aq) dropwise, maintaining temp < 5°C.
- Utilization: The resulting diazonium salt must be used immediately (e.g., added to a solution of a phenol for azo coupling or CuCl for chlorination).

Analytical Data & Troubleshooting

Expected Spectroscopic Shifts (^{1}H NMR in DMSO-d6)

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Proton Environment	Chemical Shift ( )	Multiplicity	Change upon N-Acylation
	4.5 - 5.0 ppm	Broad Singlet	Disappears
	9.5 - 10.0 ppm	Singlet	Appears
	~3.4 - 3.6 ppm	Triplet	No Change (If shifts downfield to ~4.0, O-acylation occurred)
	~4.3 ppm	Broad/Triplet	Remains

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
O-Acylation (Ester formation)	Base too strong (e.g., NaOH, NaH) or Temp too high.	Switch to Pyridine or $NaHCO_3$ biphasic system. Keep T < 0°C during addition.
Low Yield	Oxidation of aniline (darkening of reaction).	Degas solvents with Nitrogen. Use fresh reagents.
Incomplete Reaction	Poor solubility of the amino-alcohol.	Use DMF as co-solvent (though difficult to remove) or warm slightly after reagent addition.

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